

# Navigating the Ambiguity of "A 159": A Guide to Safe Handling

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## Compound of Interest

Compound Name: A 159

Cat. No.: B1166418

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The designation "**A 159**" does not correspond to a single, universally recognized chemical substance. Instead, it appears in various contexts, from internal company product codes to regulatory documents. This guide provides essential safety and logistical information for the most likely chemical candidate identified in public records as "**A 159**"—Lactic Acid—while also clarifying other uses of this identifier to prevent potential confusion.

## Personal Protective Equipment (PPE) for Lactic Acid ("A 159")

When handling Lactic Acid, which has been referenced with the internal code A-159 in safety documents, a comprehensive approach to personal protection is crucial to prevent severe irritation and corrosive effects.[\[1\]](#)

Recommended PPE for Handling Lactic Acid:

| Protection Type          | Recommended Equipment  | Rationale  |
|--------------------------|--|--|
| Eye/Face Protection      | Safety glasses with side shields or chemical safety goggles. A face shield may be necessary for splash hazards.  | Lactic acid is corrosive and can cause severe eye irritation, redness, pain, tearing, blurred vision, and even corneal destruction upon contact. <a href="#">[1]</a> |
| Hand Protection          | Chemical resistant gloves, such as butyl or nitrile rubber gloves.   | To prevent skin contact which can lead to severe irritation. <a href="#">[1]</a>   |
| Skin and Body Protection | Protective clothing to prevent skin contact.   | To protect against skin irritation. <a href="#">[1]</a>  |
| Respiratory Protection   | Use in a well-ventilated area. If ventilation is inadequate and at concentrations causing irritation, a mask with a filter for organic gases and vapors (Type A) is recommended. | Inhalation can cause severe irritation of the respiratory tract, leading to coughing, choking, and potentially pulmonary edema. <a href="#">[1]</a>                  |

## Operational and Disposal Plans for Lactic Acid

### Handling and Storage:

- Avoid breathing vapors.
- Use only in well-ventilated areas.
- Prohibit eating, drinking, and smoking in handling and storage areas.
- Store in original, tightly closed containers in a dry, well-ventilated place, away from incompatible materials.

### Spill Management:

- For small spills, absorb with an inert material and place in a suitable container for disposal.

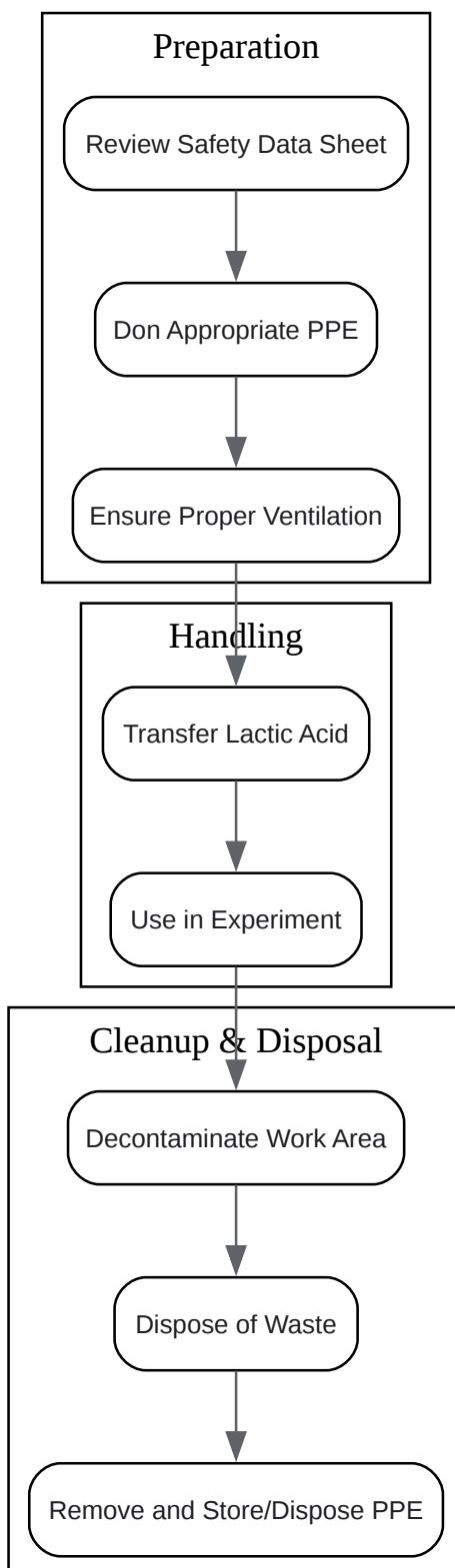
- For larger spills, dike the area to prevent spreading.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations. Do not allow the product to contaminate soil, sewage, or water systems.

## Experimental Workflow for Safe Handling of Lactic Acid

The following diagram outlines a standard workflow for the safe handling of Lactic Acid in a laboratory setting.



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Caption: Workflow for Safe Handling of Lactic Acid.

## Other Identified Uses of "A 159"

It is important for researchers and professionals to be aware that "**A 159**" is used in several other contexts to avoid confusion and ensure that the correct safety protocols are being followed for the specific material in question.

- Designer Marble Colors: A safety data sheet for "Designer Marble Colors" lists "A-159" as the product code for the color "HEATHER".[\[2\]](#) The required PPE for this product would be specific to its own safety data sheet.
- OSHA Directive on Formaldehyde: The identifier "A-159" is used for an Oregon OSHA program directive concerning occupational exposure to formaldehyde.[\[3\]](#)[\[4\]](#) This directive outlines safety procedures and PPE for handling formaldehyde, which are distinct from those for Lactic Acid.
- International Maritime Organization (IMO) Resolution: "A.159" refers to an IMO resolution regarding pilotage, which is unrelated to chemical safety.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Compressed Air Lamp Component: "A-159" is the product number for a high-output bulb used in a specific model of a compressed air-driven turbo-alternator lamp.[\[8\]](#)[\[9\]](#)
- Adhesive Component Flash Point: A safety data sheet for a two-component paste product notes a flash point of 159°C for "Component A".[\[10\]](#)
- EPA Chemical Safety Audit: "**A 159**" is used as a reference number in an appendix of an EPA chemical safety audit report.[\[11\]](#)
- Occupational Health and Safety Policy: "**A 159**" is the resolution number for an occupational health and safety policy for a district municipality.[\[12\]](#)
- Aviation Regulation: "21.A.159" refers to a specific section regarding the duration and continued validity of a production organization approval in aviation regulations.[\[13\]](#)

Given the varied and unrelated uses of "**A 159**," it is imperative to always refer to the specific Safety Data Sheet (SDS) for the particular product being handled to ensure the adoption of appropriate safety measures.

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